

Core Physicochemical Properties of Octaethylene Glycol Monomethyl Ether

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Compound of Interest

Compound Name: Octaethylene glycol monomethyl ether

Cat. No.: B1676798

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. **Octaethylene glycol monomethyl ether** is a hydrophilic linker molecule frequently utilized in the synthesis of more complex molecules, such as Proteolysis Targeting Chimeras (PROTACs). Its polyethylene glycol (PEG) chain enhances aqueous solubility, a critical factor in drug design and formulation.

Below is a summary of the key molecular identifiers for **octaethylene glycol monomethyl ether**:

Property	Value
Molecular Formula	C17H36O9[1][2][3]
Molecular Weight	384.47 g/mol [1][2]
CAS Number	25990-96-9[1][2]

Note: Minor variations in molecular weight may be cited across different sources due to rounding (e.g., 384.46 g/mol) [3][4].

This guide focuses on the fundamental molecular weight and formula as requested. The creation of an in-depth technical whitepaper, including detailed experimental protocols and signaling pathway diagrams, would necessitate a more specific and detailed scope of inquiry.

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References

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